

Stability and Storage of 3-Pyridinecarboxaldehyde-d4: A Technical Guide

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Compound of Interest

Compound Name: 3-Pyridinecarboxaldehyde-d4

Cat. No.: B563423

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **3-Pyridinecarboxaldehyde-d4** (CAS No: 258854-80-7). The information is compiled from various safety data sheets and product information pages to ensure safe handling, maintain compound integrity, and support the successful application of this valuable deuterated analog in research and development.

Core Stability and Storage Data

The stability of **3-Pyridinecarboxaldehyde-d4** is paramount for its effective use. While extensive quantitative stability studies for this specific deuterated compound are not widely published, the available data, primarily from suppliers, provides clear guidance on its handling and storage. The compound is generally considered stable under recommended conditions, but is sensitive to environmental factors such as air and light.^{[1][2]}

Table 1: Recommended Storage and Handling Conditions

Parameter	Recommendation	Source(s)
Storage Temperature	2-8°C (Refrigerated) or Frozen	[3][4][5][6]
Atmosphere	Store under an inert atmosphere (e.g., Nitrogen)	[1][6]
Light Exposure	Protect from light	[1][4]
Air Exposure	Protect from air	[1][4]
Container	Keep container tightly closed in a dry, well-ventilated place. Glass containers are recommended.	[1][3][7]
Shipping Conditions	Typically shipped at ambient temperature, but may vary.	[2][6]

Table 2: Physical and Chemical Properties

Property	Value	Source(s)
CAS Number	258854-80-7	[4][6][8]
Molecular Formula	C ₆ HD ₄ NO	[2][8][9]
Molecular Weight	111.13	[2][4][8]
Physical Appearance	Pale Yellow Oil	[4][6]
Purity	>95% - 98%	[4][9]
Solubility	Chloroform, Dichloromethane, DMSO	[4]

Potential Degradation and Incompatibilities

Understanding the factors that can lead to the degradation of **3-Pyridinecarboxaldehyde-d4** is crucial for preventing loss of material and ensuring the accuracy of experimental results.

Incompatible Materials

To prevent potentially hazardous reactions and degradation of the compound, avoid contact with the following:

- Strong oxidizing agents[1]
- Strong acids[1]
- Strong bases[1]
- Strong reducing agents[1]

Hazardous Decomposition Products

Under fire conditions or improper handling, the compound may decompose and release toxic fumes.[3] Hazardous decomposition products include:

- Nitrogen oxides (NO_x)[1]
- Carbon monoxide (CO)[1]
- Carbon dioxide (CO₂)[1]
- Hydrogen cyanide (hydrocyanic acid)[1]

Logical Flow for Safe Handling and Storage

The following diagram illustrates the logical workflow for maintaining the stability of **3-Pyridinecarboxaldehyde-d₄**.

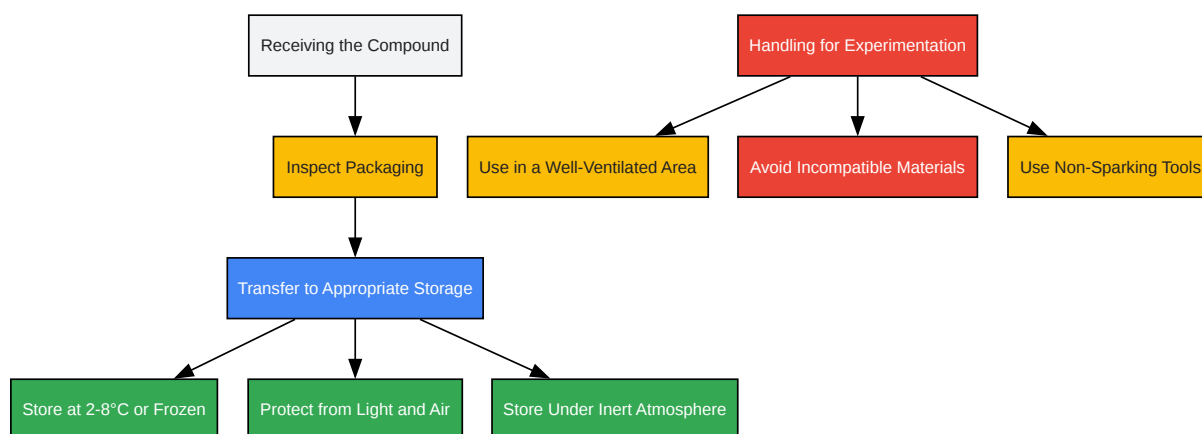


Figure 1: Workflow for Maintaining Compound Stability

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Figure 1: Workflow for Maintaining Compound Stability

Experimental Protocols

While specific, detailed experimental protocols for the stability testing of **3-Pyridinecarboxaldehyde-d4** are not readily available in the public domain, a general approach based on standard pharmaceutical stability testing guidelines can be adopted.

Protocol: Accelerated Stability Study

Objective: To assess the short-term stability of **3-Pyridinecarboxaldehyde-d4** under stressed conditions to identify potential degradation pathways.

Methodology:

- **Sample Preparation:** Prepare multiple aliquots of **3-Pyridinecarboxaldehyde-d4** in appropriate containers (e.g., amber glass vials with inert gas overlay).
- **Stress Conditions:** Expose the samples to a range of elevated temperatures (e.g., 40°C, 60°C) and humidity levels (e.g., 75% RH). Also, expose a set of samples to intense light

(e.g., ICH-compliant photostability chamber).

- Time Points: Pull samples at predetermined time points (e.g., 0, 1, 2, 4 weeks).
- Analysis: Analyze the samples at each time point using a validated stability-indicating method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Mass Spectrometry (LC-MS). The method should be able to separate the parent compound from any potential degradants.
- Data Evaluation: Quantify the amount of **3-Pyridinecarboxaldehyde-d4** remaining and identify and quantify any degradation products.

Protocol: Long-Term Stability Study

Objective: To determine the shelf-life of **3-Pyridinecarboxaldehyde-d4** under recommended storage conditions.

Methodology:

- Sample Preparation: Prepare multiple aliquots of the compound as described above.
- Storage Conditions: Store the samples under the recommended conditions (2-8°C, protected from light and air).
- Time Points: Pull samples at longer intervals (e.g., 0, 3, 6, 9, 12, 18, 24 months).
- Analysis: Analyze the samples using the same validated stability-indicating method as in the accelerated study.
- Data Evaluation: Evaluate the data to establish a re-test period or shelf-life for the compound under the specified storage conditions.

Experimental Workflow Diagram

The following diagram outlines a typical experimental workflow for a stability study.

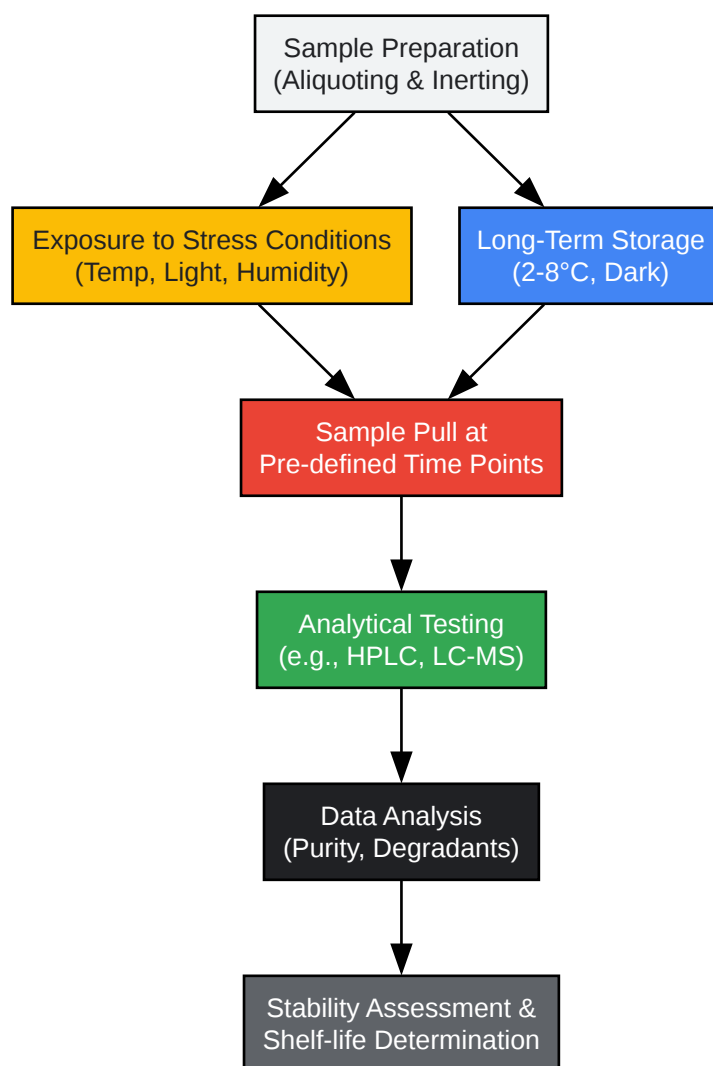


Figure 2: Experimental Workflow for Stability Testing

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Figure 2: Experimental Workflow for Stability Testing

Conclusion

The integrity of **3-Pyridinecarboxaldehyde-d₄** is best maintained through strict adherence to the recommended storage and handling protocols. Storing the compound at 2-8°C or frozen, under an inert atmosphere, and protected from light and air will minimize degradation. Researchers should be mindful of its incompatibility with strong acids, bases, oxidizing agents, and reducing agents. By following these guidelines and implementing robust stability testing protocols, scientists can ensure the reliability of their experimental outcomes when utilizing this deuterated compound.

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